

An In-depth Technical Guide on the Physical Properties of Tetravinylsilane

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Compound of Interest

Compound Name: Tetravinylsilane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Tetravinylsilane** (TVS), a versatile organosilicon compound. The information herein is curated for professionals in research and development who require precise data for modeling, process design, and safety assessments.

Introduction to Tetravinylsilane

Tetravinylsilane (CAS No. 1112-55-6), with the molecular formula $C_8H_{12}Si$, is a colorless to light yellow liquid.^[1] It is a key intermediate in the synthesis of various silicon-containing materials.^{[1][2]} Its structure, featuring a central silicon atom bonded to four vinyl groups, imparts unique reactivity, making it a valuable crosslinking agent in polymer chemistry.^[2] This property allows for the creation of advanced polymers and elastomers with enhanced mechanical strength and thermal stability.^[2]

Physical Properties of Tetravinylsilane

The physical properties of **Tetravinylsilane** are crucial for its handling, storage, and application in various chemical processes. The following tables summarize the key physical constants of **Tetravinylsilane**. While extensive data on the temperature dependence of all properties is not readily available in the public domain, the provided values are established at standard conditions.

Table 1: General Physical Properties of **Tetravinylsilane**

Property	Value	Conditions
Molecular Weight	136.27 g/mol	-
Appearance	Colorless to light yellow clear liquid	Ambient
Melting Point	< 0 °C	-
Boiling Point	130-131 °C	at 760 mmHg (1 atm)[3][4]
Flash Point	6 °C (43 °F)	Closed cup[4]

Table 2: Temperature-Dependent Physical Properties of **Tetravinylsilane**

Property	Value	Temperature
Density	0.8 g/mL	25 °C[3][4]
Vapor Pressure	12.0 ± 0.2 mmHg	25 °C[5]
18.6 hPa	25 °C[4]	
Refractive Index	n _{20/D} 1.461	20 °C[3][4]

Note: Limited data is available for the temperature dependency of properties like viscosity. Generally, for silicones, viscosity decreases as temperature increases.[6]

Experimental Protocols for Property Determination

The accurate determination of physical properties is paramount for the safe and effective use of chemical compounds. Below are detailed methodologies for key experiments.

3.1. Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[7]

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8]
- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube, and a heat source.[7]
- Procedure:
 - A small amount of **Tetravinylsilane** is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube with the sample.
 - The test tube is attached to a thermometer, which is then placed in a Thiele tube containing mineral oil.[7]
 - The Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[7]
 - As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the sample, seen as a steady stream of bubbles.[7]
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[7] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

3.2. Density Measurement

The density of a liquid can be determined using several methods. For a volatile organic compound like **Tetravinylsilane**, a pycnometer or a digital densitometer is recommended for accuracy.

- Principle: Density is defined as the mass of a substance per unit volume.

- Apparatus: A pycnometer (a glass flask with a precise volume), an analytical balance, and a temperature-controlled water bath.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its empty weight is recorded.
 - It is then filled with distilled water of a known temperature and weighed to determine the volume of the pycnometer.
 - The pycnometer is emptied, dried, and then filled with **Tetravinylsilane**.
 - The filled pycnometer is placed in a temperature-controlled bath to ensure the liquid reaches the desired temperature (e.g., 25 °C).
 - The pycnometer is then weighed.
 - The density is calculated by dividing the mass of the **Tetravinylsilane** by the volume of the pycnometer.

3.3. Vapor Pressure Measurement

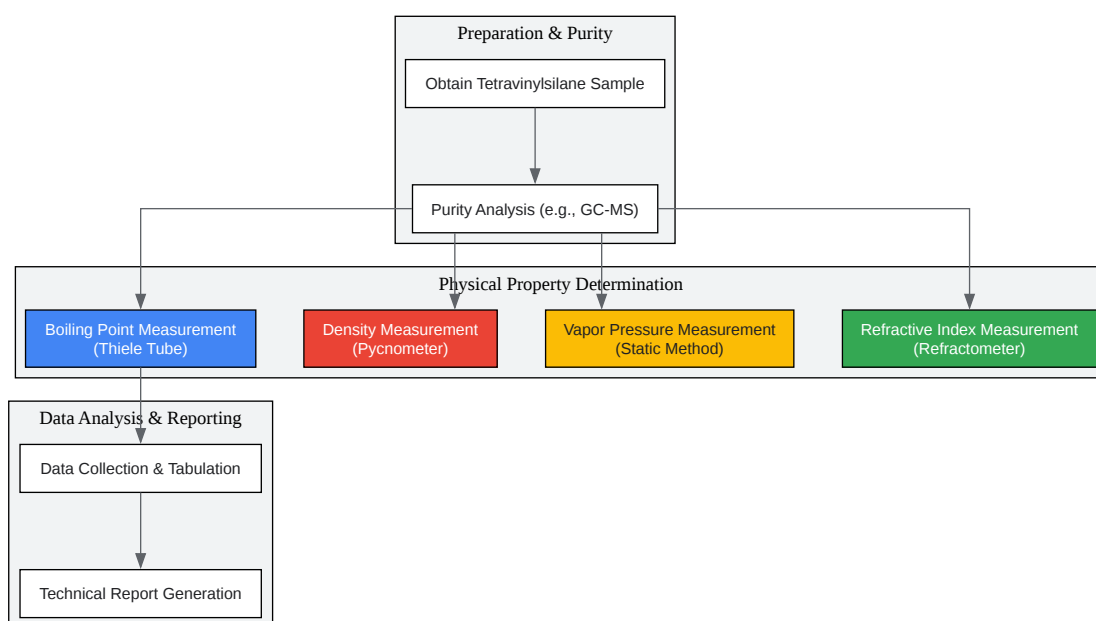
Vapor pressure can be measured by static or dynamic methods. For a substance like **Tetravinylsilane**, a static method using a vapor pressure apparatus is suitable.

- Principle: The vapor pressure of a liquid is the pressure exerted by its vapor when the vapor is in equilibrium with the liquid at a given temperature.
- Apparatus: A thermostatically controlled chamber, a pressure transducer, and a sample container.
- Procedure:
 - A small amount of **Tetravinylsilane** is placed in the sample container, and the system is evacuated to remove air.
 - The sample is heated to and maintained at a specific temperature.

- The pressure inside the chamber is monitored using the pressure transducer until it stabilizes.
- This stable pressure is the vapor pressure of the substance at that temperature.
- The measurements are repeated at different temperatures to obtain a vapor pressure curve.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the characterization of the physical properties of a chemical substance like **Tetravinylsilane**.



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